

Application Notes and Protocols for In-Cell Target Degradation Assays

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Compound of Interest

Compound Name: Pomalidomide-C2-acid

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Introduction

Targeted protein degradation (TPD) is a revolutionary therapeutic modality that harnesses the cell's own protein disposal machinery to eliminate disease-causing proteins. Unlike traditional inhibitors that merely block a protein's function, TPD technologies lead to the selective removal of the target protein, offering a powerful new approach to drug discovery. This document provides detailed application notes and protocols for in-cell target degradation assays, focusing on three prominent technologies: Proteolysis-Targeting Chimeras (PROTACs), Lysosome-Targeting Chimeras (LYTACs), and Molecular Glues.

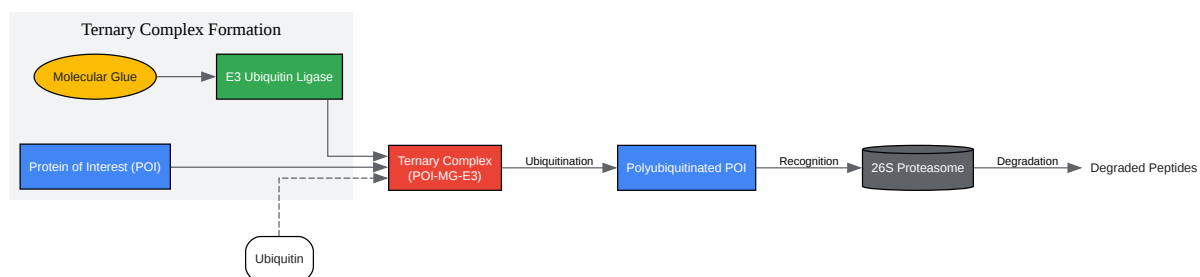
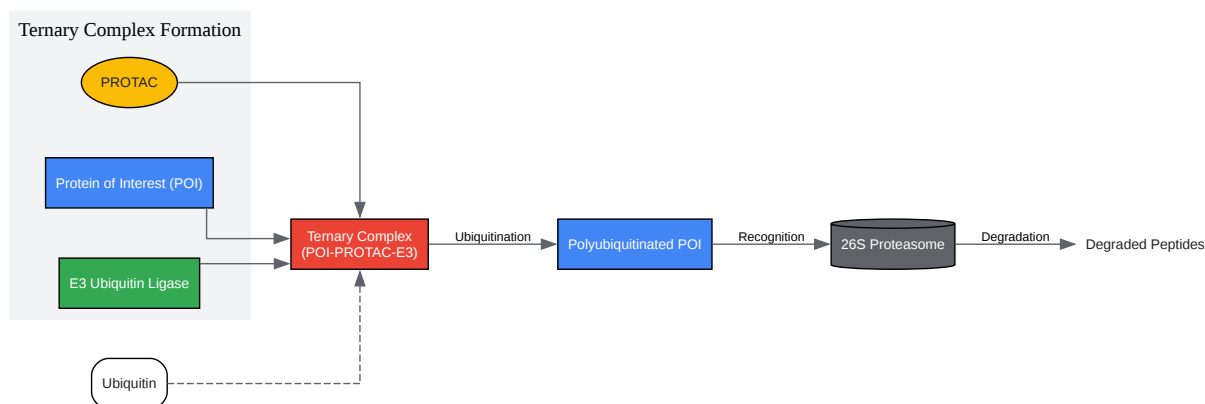
These technologies work by inducing the proximity of a target protein to a component of the cellular degradation machinery, leading to its ubiquitination and subsequent degradation. This guide will provide researchers, scientists, and drug development professionals with the necessary workflows and methodologies to effectively design, execute, and interpret in-cell target degradation experiments.

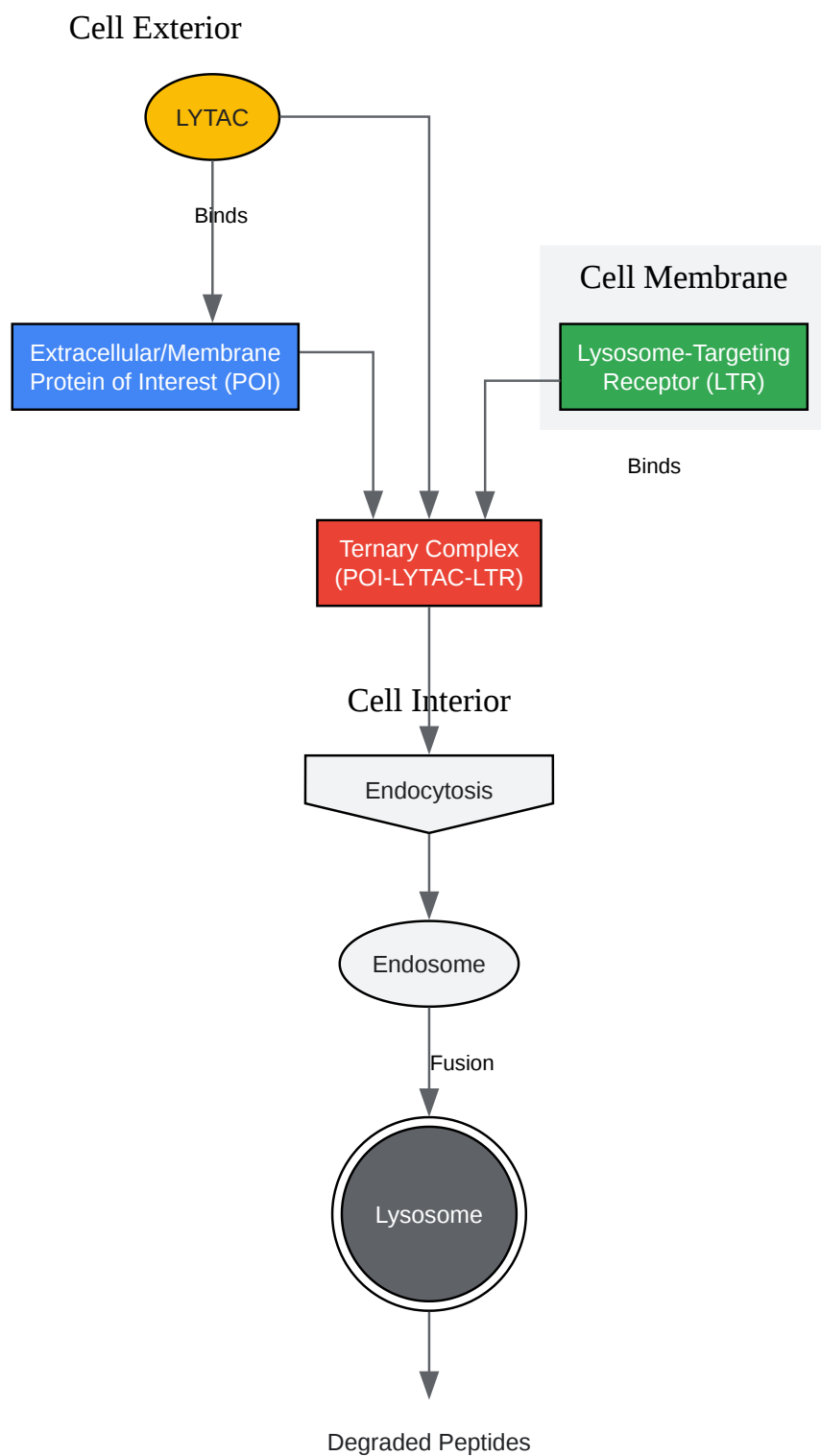
Targeted Protein Degradation Technologies: An Overview

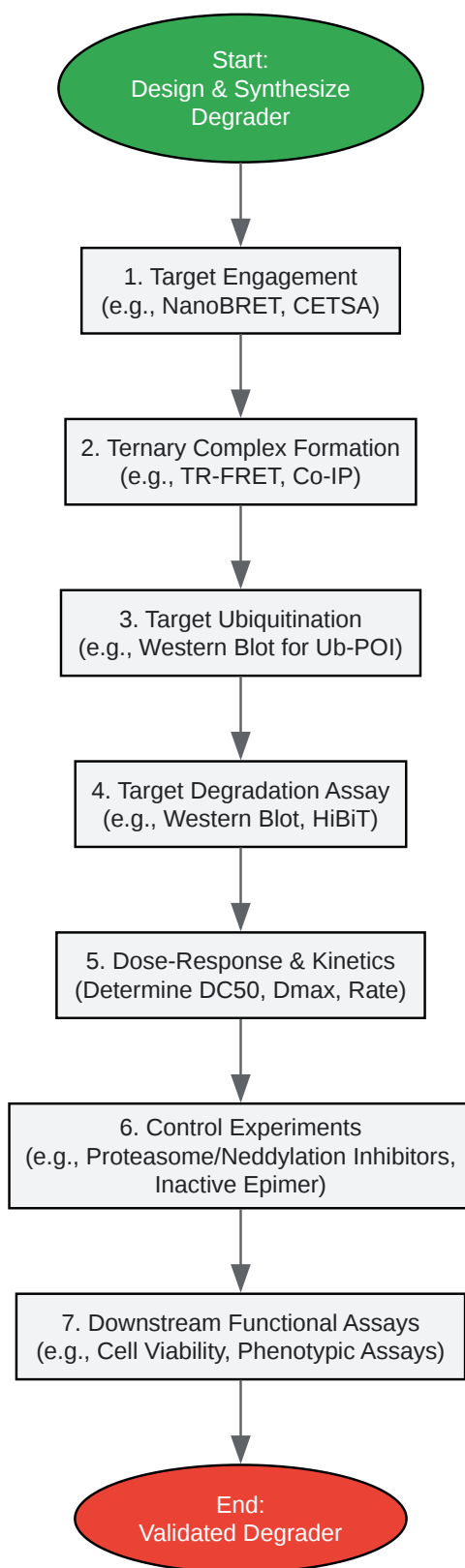
PROTACs (Proteolysis-Targeting Chimeras)

PROTACs are heterobifunctional molecules composed of two ligands connected by a linker.[1] One ligand binds to the protein of interest (POI), while the other recruits an E3 ubiquitin ligase. This induced proximity facilitates the transfer of ubiquitin from the E3 ligase to the POI, marking it for degradation by the 26S proteasome.[1]

Signaling Pathway of PROTAC Action







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References

- 1. Western blot troubleshooting guide! [jacksonimmuno.com]
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